

# Application Note and Protocol for the HPLC Determination of Acetaldehyde

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## Compound of Interest

Compound Name: *Acetaldehyde semicarbazone*

Cat. No.: *B1588116*

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed protocol for the determination of acetaldehyde using High-Performance Liquid Chromatography (HPLC). While the primary request specified the use of semicarbazide as a derivatizing agent, a comprehensive and validated HPLC method for acetaldehyde using this reagent is not readily available in published scientific literature. The reaction of acetaldehyde with semicarbazide to form **acetaldehyde semicarbazone**, which exhibits a UV absorbance maximum at 223 nm, is known. However, detailed and validated protocols specifying the derivatization procedure, HPLC conditions, and quantitative performance metrics are not sufficiently documented to construct a reliable and reproducible method.

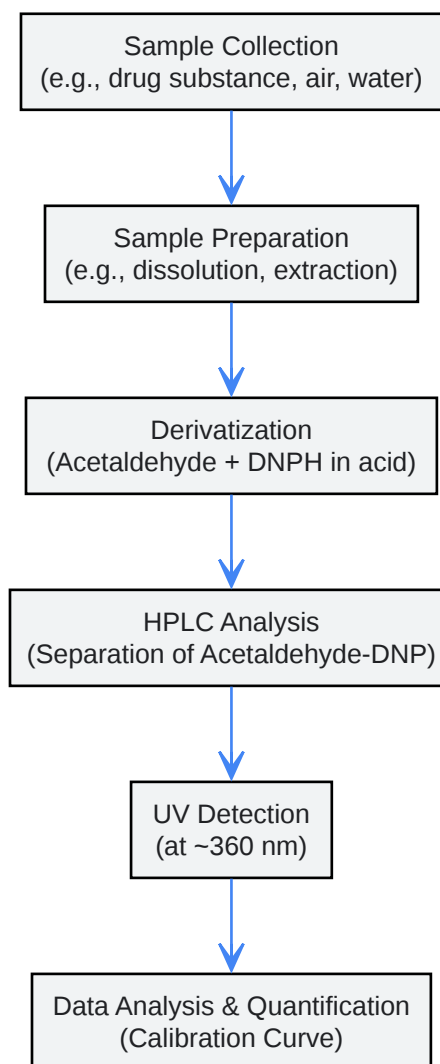
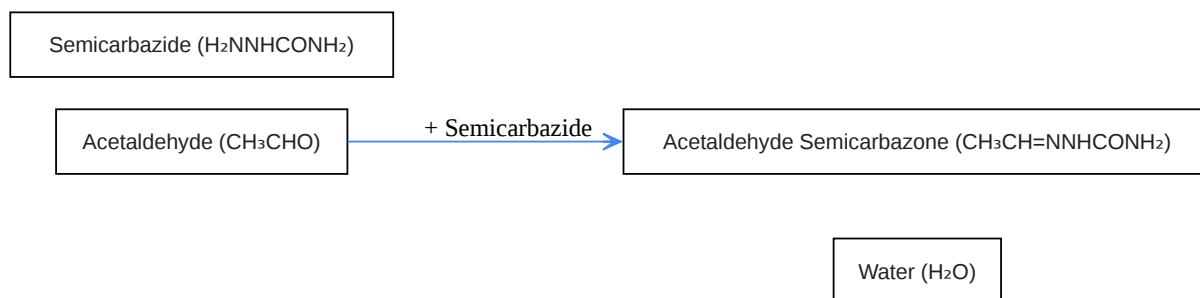
Therefore, this application note presents the widely established and validated method using 2,4-dinitrophenylhydrazine (DNPH) as the derivatizing agent. This method is a robust and sensitive alternative for the quantitative analysis of acetaldehyde in various matrices.

## Part 1: Acetaldehyde Derivatization with Semicarbazide

The reaction between acetaldehyde and semicarbazide results in the formation of a semicarbazone, which can be detected by UV spectroscopy.

## Chemical Reaction

The condensation reaction between acetaldehyde and semicarbazide forms **acetaldehyde semicarbazone** and water.



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